

An In-depth Technical Guide to C₁₈H₁₄N₄O₂ (Disperse Orange 1)

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Disperse Orange 1

Cat. No.: B1670848

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For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of the chemical compound with the molecular formula C₁₈H₁₄N₄O₂, commonly known as **Disperse Orange 1**. It details the compound's physicochemical properties, synthesis, and, most notably, its biological activities, including its cytotoxic and genotoxic effects. This document is intended for researchers, scientists, and professionals in drug development who are interested in the potential applications and mechanisms of action of this and similar azo compounds. The guide includes a detailed synthesis protocol, a summary of its biological impact with a focus on its effects on cancer cell lines, and a proposed signaling pathway for its induced apoptosis.

Introduction

Disperse Orange 1, also identified by its IUPAC name 4-((4-nitrophenyl)diazenyl)-N-phenylaniline, is a monoazo dye.^[1] While historically used in the textile industry for dyeing synthetic fibers, recent scientific investigations have revealed significant biological activities that warrant further exploration, particularly in the fields of toxicology and oncology. This guide aims to consolidate the available scientific data on **Disperse Orange 1**, providing a valuable resource for its study and potential applications beyond its traditional use as a colorant.

Physicochemical Properties

Disperse Orange 1 is an organic compound with the molecular formula C₁₈H₁₄N₄O₂. A summary of its key physicochemical properties is presented in Table 1.

Property	Value	Reference
Molecular Formula	C ₁₈ H ₁₄ N ₄ O ₂	[1]
Molecular Weight	318.33 g/mol	[1]
IUPAC Name	4-((4-nitrophenyl)diazenyl)-N-phenylaniline	[1]
Synonyms	4-Anilino-4'-nitroazobenzene, C.I. 11080, C.I. Disperse Orange 1	[1]
CAS Number	2581-69-3	
Appearance	Red-light orange solid	
Melting Point	151 °C	
Solubility	Soluble in most organic solvents, insoluble in water.	

Synthesis

The synthesis of **Disperse Orange 1** is a classic example of an azo coupling reaction, which involves two main stages: diazotization of a primary aromatic amine followed by coupling with an electron-rich coupling agent. In this case, 4-nitroaniline is diazotized and then coupled with N-phenylaniline (diphenylamine).

Experimental Protocol: Synthesis of Disperse Orange 1

This protocol outlines the laboratory-scale synthesis of 4-((4-nitrophenyl)diazenyl)-N-phenylaniline.

Materials:

- 4-Nitroaniline

- Concentrated Hydrochloric Acid (HCl)
- Sodium Nitrite (NaNO_2)
- N-phenylaniline (Diphenylamine)
- Sodium Hydroxide (NaOH)
- Ethanol
- Ice

Procedure:

Step 1: Diazotization of 4-Nitroaniline

- In a 250 mL beaker, dissolve 1.38 g (0.01 mol) of 4-nitroaniline in 5 mL of concentrated hydrochloric acid and 10 mL of water.
- Cool the resulting solution to 0-5 °C in an ice bath with continuous stirring.
- In a separate beaker, prepare a solution of 0.7 g (0.01 mol) of sodium nitrite in 5 mL of water and cool it in an ice bath.
- Slowly add the cold sodium nitrite solution dropwise to the cold 4-nitroaniline hydrochloride solution. Ensure the temperature is maintained below 5 °C throughout the addition.
- Continue stirring the mixture for 20-30 minutes after the addition is complete to ensure the full formation of the 4-nitrobenzenediazonium chloride solution.

Step 2: Azo Coupling with N-phenylaniline

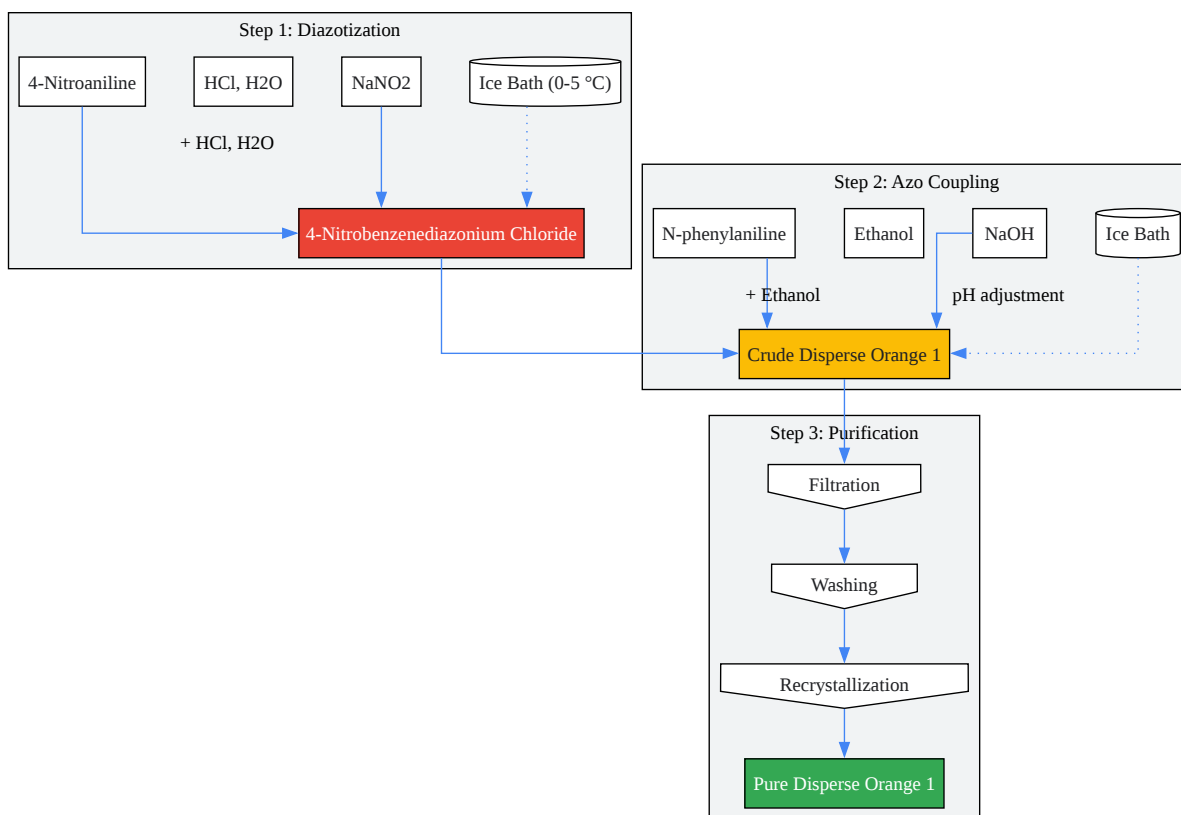
- In a 500 mL beaker, dissolve 1.69 g (0.01 mol) of N-phenylaniline in 50 mL of ethanol.
- Cool this solution in an ice bath.
- Slowly add the freshly prepared, cold 4-nitrobenzenediazonium chloride solution to the cold N-phenylaniline solution with vigorous stirring.

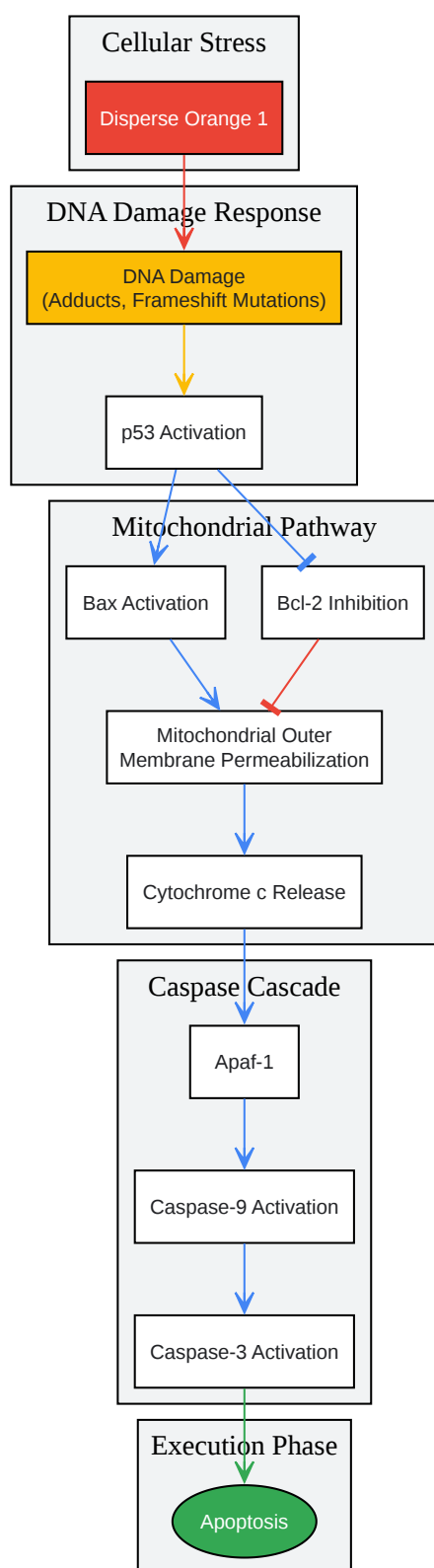
- A colored precipitate of **Disperse Orange 1** will begin to form. To promote the coupling reaction, slowly add a 10% aqueous solution of sodium hydroxide until the reaction mixture is slightly alkaline.
- Continue to stir the reaction mixture in the ice bath for an additional 1-2 hours to ensure the completion of the reaction.

Step 3: Isolation and Purification

- Isolate the crude **Disperse Orange 1** by vacuum filtration.
- Wash the precipitate with cold water to remove any unreacted salts and other water-soluble impurities.
- The crude product can be further purified by recrystallization from a suitable solvent, such as ethanol, to yield the final product.

Synthesis Workflow Diagram





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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to C₁₈H₁₄N₄O₂ (Disperse Orange 1)]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1670848#molecular-formula-c18h14n4o2-and-molecular-weight]

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